

Using methyl 3-(oxolan-3-yl)prop-2-enoate as a pharmaceutical intermediate

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Compound of Interest

Compound Name: Methyl 3-(oxolan-3-yl)prop-2-enoate

Cat. No.: B11721184

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Executive Summary

Methyl 3-(oxolan-3-yl)prop-2-enoate (also known as methyl 3-(tetrahydrofuran-3-yl)acrylate) represents a critical "chiral pool" entry point in modern medicinal chemistry.^[1] As drug discovery shifts towards higher Fsp³ character to improve solubility and metabolic stability, the tetrahydrofuran (THF) ring has emerged as a superior bioisostere for cyclopentyl and phenyl rings.^[1]

This acrylate derivative serves two primary functions in the pharmaceutical pipeline:

- **Michael Acceptor:** A covalent warhead precursor for cysteine-targeting probes.^[1]
- **Chiral Linker Precursor:** Upon asymmetric hydrogenation, it yields 3-(tetrahydrofuran-3-yl)propanoic acid derivatives—essential "molecular wires" used in PROTACs and fragment-based drug design (FBDD) to modulate lipophilicity (LogP) without sacrificing solubility.^[1]

This guide details the synthesis, purification, and asymmetric transformation of this intermediate, providing a self-validating workflow for generating high-purity chiral building blocks.

Chemical Profile & Synthetic Utility

The compound features an electron-deficient alkene conjugated to a saturated oxygen heterocycle.^[1] Its utility stems from the reactivity of the

-unsaturated ester, which can be selectively manipulated while leaving the THF ring intact.

Property	Specification	Relevance
Molecular Formula		Low MW fragment (<200 Da), ideal for FBDD. ^[1]
LogP (Predicted)	~0.6	Hydrophilic character aids aqueous solubility of final drugs. ^[1]
Reactivity Class	Michael Acceptor	High reactivity toward thiols (cysteine) and hydrides. ^[1]
Key Impurity	Phosphonate esters	Residuals from Horner-Wadsworth-Emmons (HWE) synthesis. ^[1]

Mechanism of Action: The "Solubility Switch"

In kinase inhibitors (e.g., Empagliflozin intermediates or Afatinib analogs), replacing a carbocyclic ring with a THF ring often lowers LogD

by 1–2 units.^[1] This intermediate allows the installation of a 3-carbon spacer attached to that THF ring, providing the necessary flexible distance for binding pockets while maintaining the favorable physicochemical profile of the ether oxygen.

Workflow Visualization

The following diagram outlines the critical path from raw materials to high-value chiral intermediates.



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Figure 1: Synthetic workflow converting the aldehyde precursor into divergent pharmaceutical scaffolds via the acrylate intermediate.

Detailed Protocols

Protocol A: Synthesis via Horner-Wadsworth-Emmons (HWE)

Objective: Synthesize the target acrylate with high E-selectivity, minimizing Z-isomer formation which complicates downstream hydrogenation.[1]

Reagents:

- Tetrahydrofuran-3-carbaldehyde (1.0 equiv)[1]
- Trimethyl phosphonoacetate (1.1 equiv)[1]
- DBU (1,8-Diazabicyclo[5.4.0]undec-7-ene) or LiCl/TEA (Mild conditions)[1]
- Solvent: Acetonitrile (MeCN) or THF.[1]

Step-by-Step Methodology:

- Activation: In a dry reactor under
, dissolve trimethyl phosphonoacetate (1.1 equiv) and LiCl (1.2 equiv) in MeCN. Cool to 0°C.
[1][2]
- Base Addition: Add DBU (1.05 equiv) dropwise. The solution will turn slightly yellow, indicating ylide formation.[1] Critical: Maintain T < 5°C to prevent polymerization.

- Aldehyde Addition: Add tetrahydrofuran-3-carbaldehyde (1.0 equiv) slowly.
- Reaction: Warm to 20°C and stir for 4 hours. Monitor by TLC (Hexane/EtOAc 3:1).^[1] The spot for the aldehyde () should disappear.^[1]
- Quench & Workup: Quench with saturated . Extract with EtOAc.^{[1][2][3][4]} Wash organic layer with brine to remove residual phosphonates.^[1]
- Purification: If ratio < 10:1, recrystallize from cold hexanes. If oil, use flash chromatography (SiO₂, 0-20% EtOAc in Hexanes).^[1]

Self-Validation Check:

- ¹H NMR (CDCl₃): Look for the alkene doublets.^[1] The E-isomer exhibits a coupling constant () of ~15.5 Hz.^[1] The Z-isomer will show Hz.^[1]
- Acceptance Criteria:
-isomer > 98% by HPLC integration.

Protocol B: Asymmetric Hydrogenation (The "Hero" Step)

Objective: Reduce the alkene to generate the chiral 3-substituted propanoate with high enantiomeric excess (ee).^[1]

Catalyst System: [Rh(COD)(R,R)-DuPhos]BF₄ (or similar BisP* systems).

Methodology:

- Preparation: In a glovebox, dissolve the acrylate intermediate (1.0 g) in degassed Methanol (10 mL).
- Catalyst Loading: Add the Rh-catalyst (1 mol%).^[1] Note: Lower loading (0.1 mol%) is possible for scale-up but requires longer reaction times.^[1]
- Hydrogenation: Transfer to a high-pressure autoclave. Purge with (3 cycles). Pressurize to 5 bar (75 psi).
- Execution: Stir at 25°C for 12 hours.
- Analysis: Vent
 - . Filter through a pad of Celite to remove catalyst.^[1] Concentrate the filtrate.

Quality Control (Chiral HPLC):

- Column: Chiralcel OD-H or AD-H.^[1]
- Mobile Phase: Hexane/IPA (95:5).^[1]
- Target: >95% ee.
- Troubleshooting: If conversion is low, check for phosphonate impurities from Protocol A (they poison Rh catalysts).^[1]

Protocol C: Hydrolysis to the "Linker" Acid

Objective: Activate the ester for coupling to amines (e.g., in PROTAC synthesis).^[1]

- Dissolve the hydrogenated ester in THF/Water (1:1).^[1]
- Add LiOH (2.0 equiv).^[1] Stir at RT for 2 hours.
- Acidify to pH 3 with 1M HCl. Extract with DCM.^[1]
- Result: 3-(tetrahydrofuran-3-yl)propanoic acid.^{[1][5]} This acid can now be coupled to E3 ligase ligands (e.g., Thalidomide derivatives) using standard amide coupling (HATU/DIPEA).

[\[1\]](#)

Analytical Standards & Safety

Safety Note: Acrylates are potent sensitizers and lachrymators.[\[1\]](#) Handle in a fume hood. The phosphonate byproducts in Protocol A are toxic; waste must be segregated.[\[1\]](#)

Data Summary Table:

Parameter	Value / Range	Method
Appearance	Colorless Oil / Low-melting solid	Visual
Purity (GC/HPLC)	> 98.0%	Area %
Water Content	< 0.1%	Karl Fischer
Enantiomeric Excess	> 95% (after Protocol B) [1] [6]	Chiral HPLC
Storage	2-8°C, Inert Atmosphere	Stability Testing

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